

Application Notes and Protocols for (RS)-AMPA in Acute Brain Slice Electrophysiology

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Compound of Interest

Compound Name: (RS)-AMPA

Cat. No.: B1680140

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(RS)-AMPA is a synthetic agonist for the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, a key mediator of fast excitatory synaptic transmission in the central nervous system.[1][2] In acute brain slice electrophysiology, **(RS)-AMPA** is a valuable pharmacological tool to selectively activate AMPA receptors, enabling the study of their function, pharmacology, and role in synaptic plasticity.[1][3] These application notes provide detailed protocols and quantitative data for the use of **(RS)-AMPA** in this experimental context.

Data Presentation

Table 1: **(RS)-AMPA** Application Parameters

Parameter	Value	Brain Region/Cell Type	Remarks	Source
Typical Concentration Range	1 - 100 μ M	General	The specific concentration should be optimized for the experimental paradigm.	[4]
Example Working Concentration	10 μ M	Rat Hippocampal CA1 Pyramidal Neurons	Induced a large depolarizing current that was blocked by the AMPA receptor antagonist NBQX (20 μ M).	[4]
EC50	11 μ M	N/A	Prototypic value for AMPA receptor agonism.	[4]

Table 2: Solutions for Acute Brain Slice Electrophysiology

Solution Type	Component	Concentration (mM)	Source
NMDG-HEPES aCSF (Cutting Solution)	NMDG	92	[5] [6]
	KCl	2.5	
	NaH ₂ PO ₄	1.25	
	NaHCO ₃	30	
	HEPES	20	
	Glucose	25	
	Thiourea	2	
	Na-ascorbate	5	
	Na-pyruvate	3	
	CaCl ₂ ·2H ₂ O	0.5	
	MgSO ₄ ·7H ₂ O	10	
	HEPES aCSF (Holding Solution)	NaCl	
	KCl	2.5	[6]
	NaH ₂ PO ₄	1.25	
	NaHCO ₃	30	
	HEPES	20	
	Glucose	25	
	Thiourea	2	
	Na-ascorbate	5	
	Na-pyruvate	3	
	CaCl ₂ ·2H ₂ O	2	

MgSO ₄ ·7H ₂ O	2	[6]	
Recording aCSF	NaCl	124	[6][7]
KCl	2.5	[6][8]	
NaH ₂ PO ₄	1.25	[6][7][8]	
NaHCO ₃	24-26	[6][7][8]	
Glucose	10-12.5	[6][7][8]	
CaCl ₂	2	[6][7][8]	
MgSO ₄	1-2	[6][7][8]	
Internal Solution (Patch Pipette)	K-Gluconate	135-145	[8][9]
KCl	4	[8]	
NaCl	2	[8]	
HEPES	10	[8][9]	
EGTA	0.4-1	[8][9]	
Mg-ATP	2-4	[8][9]	
Na-GTP	0.3	[8][9]	
MgCl ₂	2	[9]	

Note: All aCSF solutions must be continuously bubbled with carbogen (95% O₂ / 5% CO₂) to maintain pH and oxygenation.[5][6][9] The pH of all solutions should be adjusted to 7.3-7.4 and the osmolality to 300-310 mOsm/kg.[5][9]

Experimental Protocols

This protocol is adapted from the NMDG protective recovery method, which has been shown to enhance neuronal preservation.[5][6]

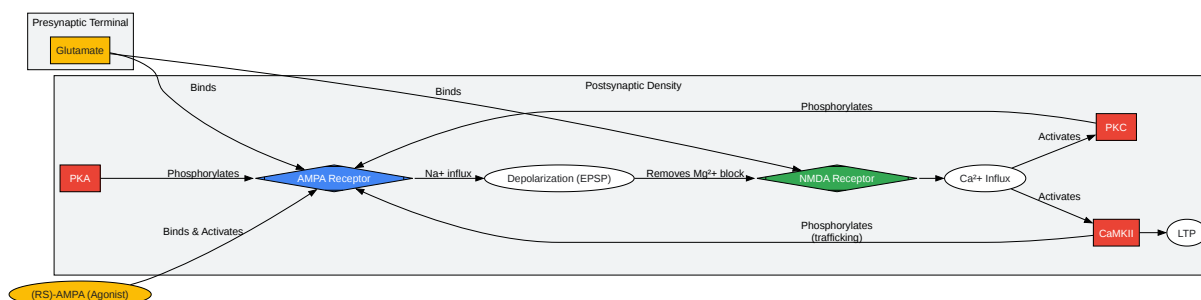
- Preparation of Solutions: Prepare NMDG-HEPES aCSF, HEPES holding aCSF, and recording aCSF as detailed in Table 2. Chill the NMDG-HEPES aCSF on ice and

continuously bubble all solutions with carbogen for at least 10 minutes prior to use.[5][6]

- Anesthesia and Perfusion: Deeply anesthetize the animal (e.g., mouse or rat) following approved institutional guidelines. Perform a transcardial perfusion with ice-cold, carbogenated NMDG-HEPES aCSF.[9]
- Brain Extraction and Slicing: Rapidly dissect the brain and immerse it in ice-cold NMDG-HEPES aCSF.[10] Mount the desired brain region on a vibratome stage and cut slices (typically 300-400 μm thick) in the slicing chamber filled with ice-cold, carbogenated NMDG-HEPES aCSF.[7][8]
- Recovery: Transfer the slices to a recovery chamber containing NMDG-HEPES aCSF heated to 32-34°C for a brief period (e.g., 10-15 minutes).[5][6]
- Incubation: After the initial recovery, transfer the slices to a holding chamber containing HEPES aCSF at room temperature and allow them to incubate for at least 1 hour before recording.[6]
- Slice Transfer: Transfer a single brain slice to the recording chamber of an upright microscope continuously perfused with carbogenated recording aCSF at a rate of 2-3 ml/min. Maintain the temperature at 32-34°C.[8]
- Neuron Identification: Identify the target neuron using differential interference contrast (DIC) optics.
- Patch Pipette and Seal Formation: Pull patch pipettes from borosilicate glass capillaries to a resistance of 3-6 M Ω when filled with the internal solution (Table 2). Approach the target neuron with the patch pipette while applying positive pressure. Once in proximity, release the positive pressure to form a G Ω seal.
- Whole-Cell Configuration: Apply gentle suction to rupture the cell membrane and establish the whole-cell configuration.
- Data Acquisition: In voltage-clamp mode, hold the neuron at a membrane potential of -70 mV to primarily record AMPA receptor-mediated currents and minimize the contribution of NMDA receptors, which are typically blocked by Mg²⁺ at hyperpolarized potentials.[3][11]

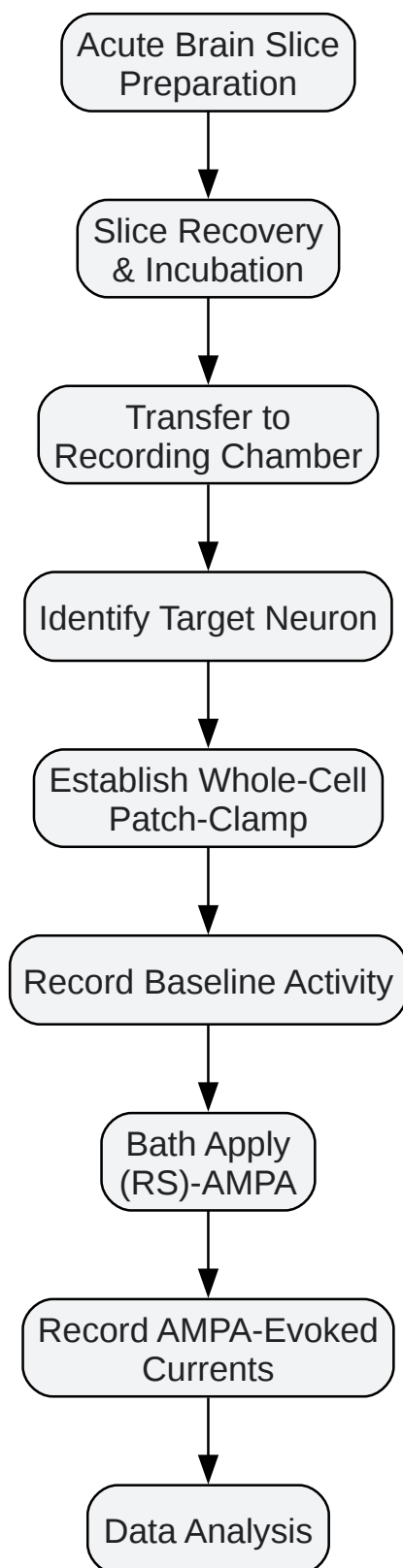
- **(RS)-AMPA** Application: Prepare a stock solution of **(RS)-AMPA** in water or a suitable solvent.[2][12] Dilute to the final desired concentration (e.g., 10 μ M) in the recording aCSF. Apply **(RS)-AMPA** to the slice via the perfusion system.
- Recording and Analysis: Record the induced inward current. The peak amplitude and decay kinetics of the current can be analyzed to characterize the AMPA receptor response. To confirm the specificity of the response, co-apply an AMPA receptor antagonist like NBQX or CNQX.[4][11]

Visualizations



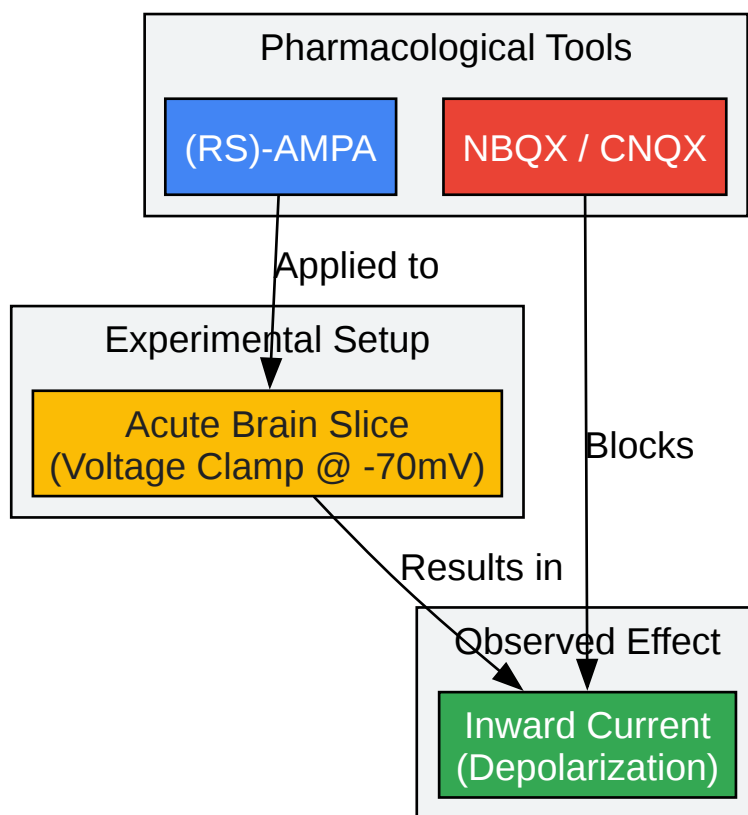
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Caption: AMPA Receptor Signaling Pathway Activation by **(RS)**-AMPA.



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Caption: Experimental Workflow for **(RS)-AMPA** Application in Acute Brain Slices.



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Caption: Logical Relationship of Pharmacological Agents and Electrophysiological Outcome.

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